

Cbl-b-IN-10 solubility issues and solution preparation methods

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cbl-b-IN-10

Cat. No.: S12852379

Get Quote

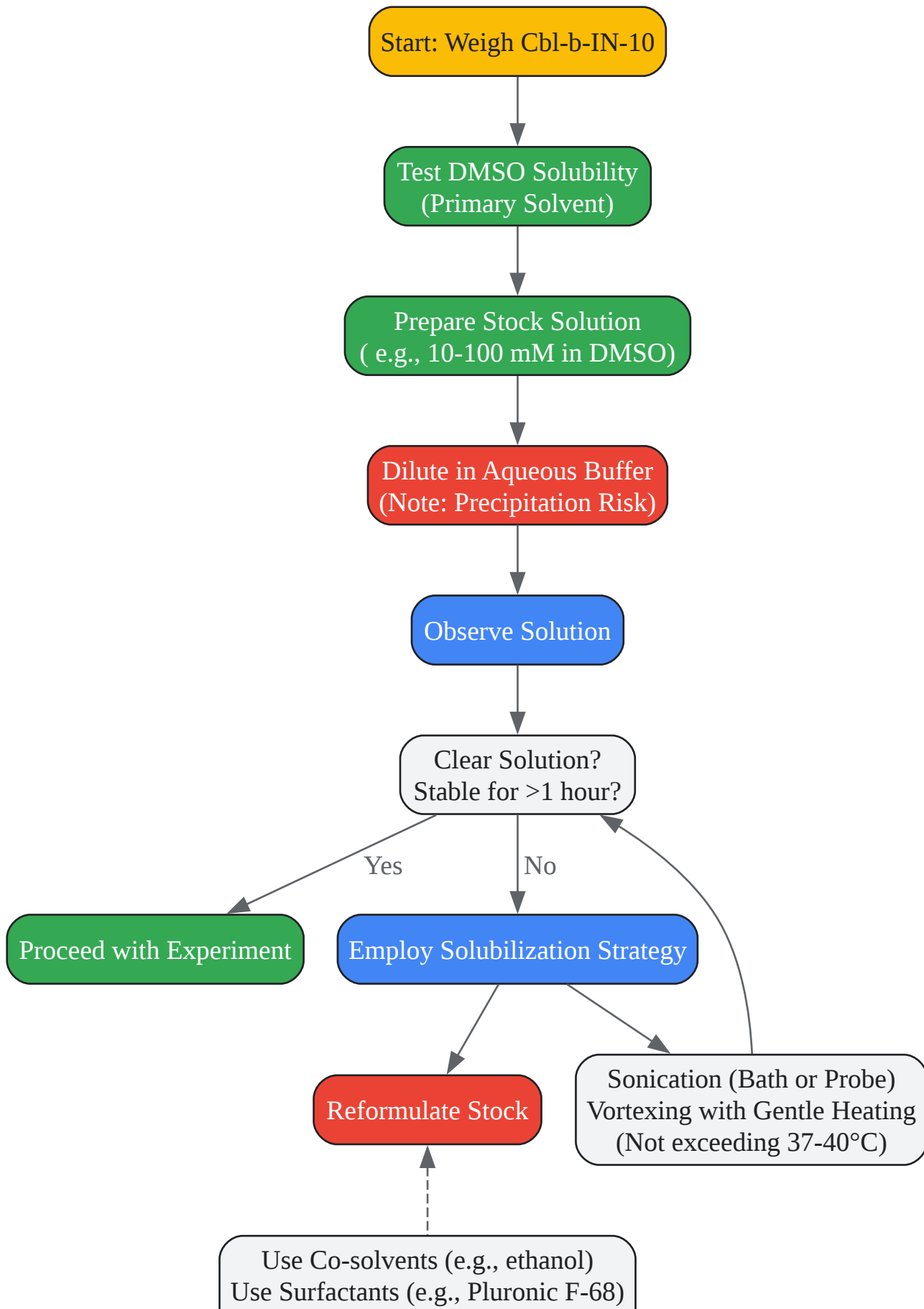
Compound Profile & Handling Guidelines

The table below summarizes the key identified characteristics of **Cbl-b-IN-10**.

Property	Description
IUPAC Name	Provided by supplier (see structure on vendor website) [1]
Molecular Weight	566.66 g/mol [1]
CAS Number	2815225-12-6 [1]
Biological Activity	Potent inhibitor of Cbl-b and c-Cbl (IC50 of 6.0 nM and 3.5 nM, respectively) [1]
Storage	Store under the recommended conditions in the provided Certificate of Analysis (CoA) [1]
Shipping	Room temperature (continental US); may vary elsewhere [1]

Suggested Solubility Assessment & Solution Preparation

Since direct solubility data is unavailable, you will need to empirically determine the best dissolution conditions. The following workflow outlines a systematic approach, from basic testing to advanced techniques.



Prepare Cyclodextrin Complexes

Click to download full resolution via product page

Detailed Protocols

1. Primary Stock Solution in DMSO This is the most likely method to succeed for a novel research compound.

- **Procedure:**
 - Bring the vial of **Cbl-b-IN-10** and anhydrous DMSO to room temperature.
 - Gently vortex the compound vial to ensure contents are at the bottom.
 - Add a calculated volume of DMSO to achieve a high-concentration stock (e.g., **10-50 mM**). Using a higher concentration allows for smaller volumes to be added to aqueous assays, minimizing DMSO's final concentration (typically keep **<0.5-1% v/v** in cell cultures) [2].
 - Vortex vigorously for 1-2 minutes and/or pulse-sonicate in a bath sonicator for 5-10 minutes to ensure complete dissolution.
- **Storage:** Aliquot and store at **-20°C** or lower, protected from light. Avoid repeated freeze-thaw cycles.

2. Solubilization Strategies for Aqueous Dilution If the DMSO stock precipitates upon dilution into your assay buffer, consider these techniques:

- **Co-solvent Blends:** Systematically test mixtures of DMSO with other water-miscible solvents like ethanol or polyethylene glycol (PEG-400) for the stock solution. This can improve solubility upon aqueous dilution [3].
- **Surfactants:** Incorporate non-ionic, biocompatible surfactants like **Pluronic F-68** or **Tween-80** into your aqueous buffer at concentrations above their critical micelle concentration (CMC). Surfactant micelles can encapsulate hydrophobic drugs [2].
- **Complexing Agents:** Prepare a stock solution of **hydroxypropyl-β-cyclodextrin (HP-β-CD)** in your buffer (e.g., 10-20% w/v). Then, add a small volume of your DMSO stock to this solution. The cyclodextrin can form an inclusion complex with the compound, enhancing its apparent solubility [2].

Frequently Asked Questions (FAQs)

Q1: What is the confirmed solubility of Cbl-b-IN-10 in water or PBS? A1: The aqueous solubility has not been公开发表 (published) in the available scientific literature. The compound is described as a

potent small-molecule inhibitor, which often implies hydrophobicity. Empirical testing, as outlined above, is required to determine its solubility in your specific buffer system.

Q2: How should I handle and store this compound to ensure stability? A2:

- **Storage:** Always follow the specific storage conditions listed on the **Certificate of Analysis (CoA)** provided by the supplier (e.g., MedChemExpress) [1]. For most small molecules, this involves storage at **-20°C or lower**, desiccated, and protected from light.
- **Handling:** Gently vortex the vial before use. When preparing solutions, allow the vial to equilibrate to room temperature before opening to prevent condensation of moisture, which can degrade the compound and affect solubility.

Q3: My Cbl-b-IN-10 solution precipitated in cell culture media. What should I do? A3:

- **Confirm Stock Concentration:** Ensure your DMSO stock is fully dissolved.
- **Reduce Final DMSO:** If possible, use a more concentrated DMSO stock so that a smaller volume is added to the media, keeping the final DMSO concentration as low as possible (e.g., 0.1%).
- **Modify Addition Technique:** Add the compound stock solution dropwise to the warm, agitated media to facilitate mixing.
- **Reformulate:** If precipitation persists, you must reformulate the stock using one of the solubilization strategies mentioned earlier, such as using a cyclodextrin complex or a co-solvent blend [3] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Cbl-b-IN-10 | Cbl-b/c-Cbl Inhibitor [medchemexpress.com]
2. Comprehensive Evaluation of Solubility Enhancement ... [rjptonline.org]
3. Novel Strategies for Solubility and Bioavailability ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Cbl-b-IN-10 solubility issues and solution preparation methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12852379#cbl-b-in-10-solubility-issues-and-solution-preparation-methods>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com